

Essential Safety and Logistics for Handling L-Threonine-15N,d5

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Compound of Interest

Compound Name: *L-Threonine-15N,d5*

Cat. No.: *B12419415*

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of specialized compounds like **L-Threonine-15N,d5** is paramount. This guide provides immediate, procedural information for the safe operational use and disposal of this stable isotope-labeled amino acid.

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is the first line of defense against potential exposure and contamination. While **L-Threonine-15N,d5** is not classified as a hazardous substance, good laboratory practice dictates the use of protective gear.^{[1][2][3]} The recommended PPE for handling **L-Threonine-15N,d5** is summarized below.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2] [3]
Skin Protection	Wear suitable protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.
Respiratory Protection	Under normal use with adequate ventilation, no protective equipment is typically needed. If dust formation is likely, a NIOSH/CEN approved particulate filter respirator is recommended.

Operational Plan: From Receipt to Disposal

A systematic approach to the handling of **L-Threonine-15N,d5** will minimize risks and ensure the integrity of the compound for experimental use.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product information on the label matches the order specifications.
- Store at room temperature in a dry, well-ventilated area, away from light and moisture. Keep the container tightly closed.

2. Handling and Preparation:

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid the formation of dust. If the compound is in solid form, use appropriate ventilation, such as a chemical fume hood, during weighing and solution preparation.

- Wash hands thoroughly before breaks and at the end of the workday after handling the substance.

3. Experimental Use:

- Stable isotope-labeled amino acids like **L-Threonine-15N,d5** are not radioactive and do not require special handling precautions in that regard.
- These compounds are chemically identical to their unlabeled counterparts and can be used as tracers or internal standards in various analytical techniques, including mass spectrometry and NMR.

Spill and Emergency Procedures

Spill Response:

- In case of a spill, avoid dust formation.
- For containment, use a method that does not disperse dust, such as wet-brushing or using an electrically protected vacuum cleaner.
- Collect the spilled material into a suitable, closed container for disposal.
- Ensure the area is well-ventilated.

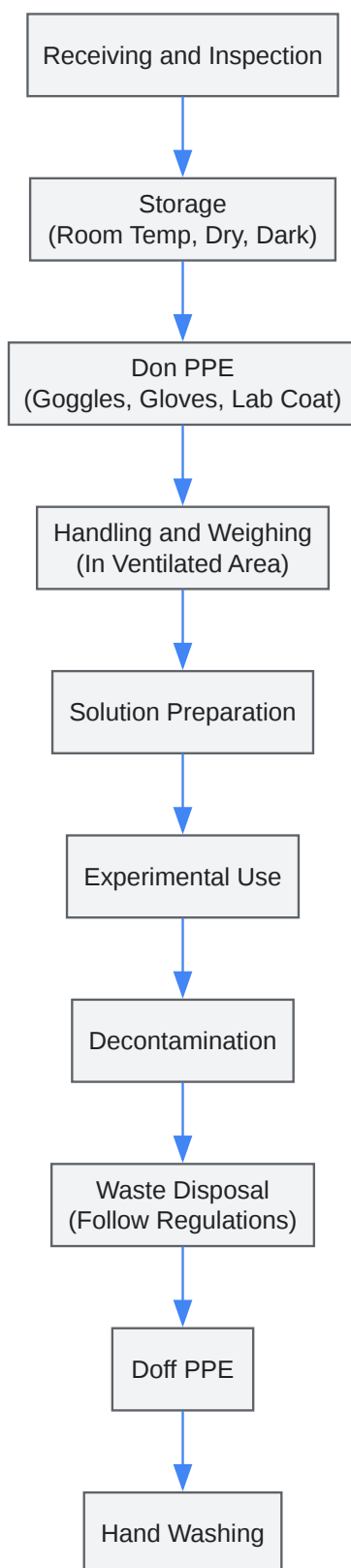
First Aid Measures:

- After inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After skin contact: Wash the affected area with soap and plenty of water.
- After eye contact: Rinse eyes with water as a precaution.
- After ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical advice.

Disposal Plan

Dispose of **L-Threonine-15N,d5** and any contaminated materials in accordance with local, state, and federal regulations. Unused material should be disposed of as chemical waste. Do not allow the substance to enter sewers or public waters.

Workflow for Handling L-Threonine-15N,d5



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Caption: Logical workflow for handling **L-Threonine-15N,d5**.

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References

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